

Lrat-IN-1: A Technical Guide to its Discovery and Initial Characterization

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Compound of Interest

Compound Name: *Lrat-IN-1*
Cat. No.: *B15579127*

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This technical guide provides a comprehensive overview of the discovery and initial biochemical characterization of **Lrat-IN-1**, a known inhibitor of Lecithin:retinol acyltransferase (LRAT). The information is compiled from publicly available scientific literature and supplier technical data.

Introduction

Lrat-IN-1 has been identified as an inhibitor of Lecithin:retinol acyltransferase (LRAT), an enzyme crucial for the esterification of retinol (Vitamin A) into retinyl esters. This process is a key step in the storage and metabolism of Vitamin A. By inhibiting LRAT, **Lrat-IN-1** increases the bioavailability of retinol in tissues such as the skin, which is being explored for its potential anti-aging effects.^[1]

Quantitative Data

The primary quantitative measure of **Lrat-IN-1**'s potency is its half-maximal inhibitory concentration (IC₅₀) against LRAT.

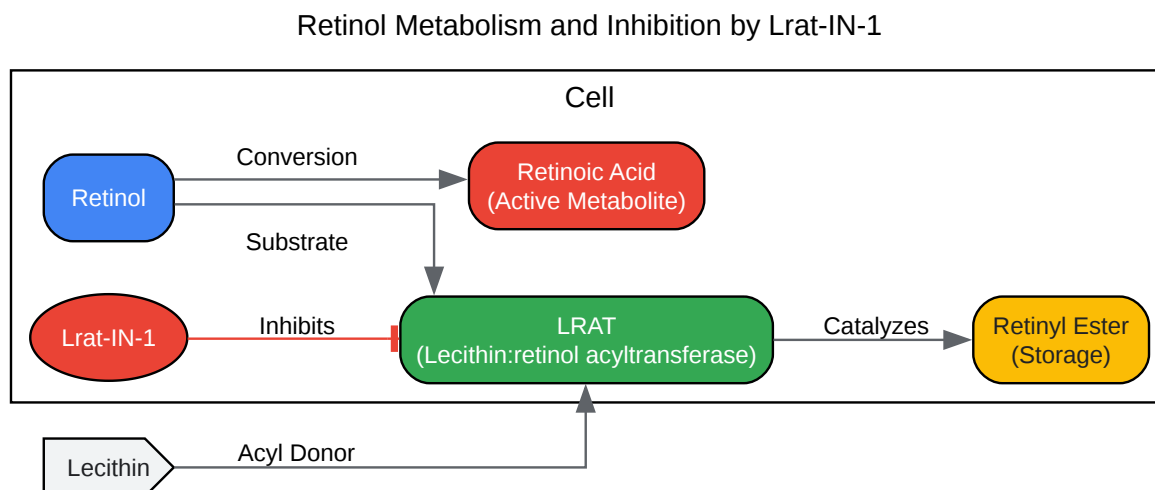
Compound	Target	IC50 (μM)	Source
Lrat-IN-1	Lecithin:retinol acyltransferase (LRAT)	21.1	[1]

Mechanism of Action

Lrat-IN-1 functions as a competitive inhibitor of LRAT. It interferes with the enzymatic process that transfers an acyl group from lecithin to retinol, thereby preventing the formation of retinyl esters. This leads to an accumulation of free retinol within the cell, which can then be converted to its active metabolite, retinoic acid, or exert other biological effects.

Signaling Pathway

The following diagram illustrates the role of LRAT in the retinol metabolism pathway and the inhibitory action of **Lrat-IN-1**.



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Inhibition of Retinol Esterification by **Lrat-IN-1**.

Experimental Protocols

While the specific experimental protocols for the initial characterization of **Lrat-IN-1** are not publicly detailed in the primary literature, a representative biochemical assay protocol for determining LRAT inhibition can be constructed based on established methodologies.

Representative Biochemical LRAT Inhibition Assay

Objective: To determine the in vitro inhibitory activity of **Lrat-IN-1** against purified Lecithin:retinol acyltransferase (LRAT).

Materials:

- Purified recombinant LRAT enzyme
- All-trans-retinol
- 1,2-dioleoyl-sn-glycero-3-phosphocholine (DOPC) or other suitable lecithin substrate
- **Lrat-IN-1**
- Assay Buffer: e.g., 100 mM phosphate buffer, pH 7.0, containing 1 mM dithiothreitol (DTT)
- Bovine Serum Albumin (BSA)
- Dimethyl sulfoxide (DMSO) for compound dilution
- Hexane and Ethanol for extraction
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of all-trans-retinol in ethanol.
 - Prepare liposomes containing the lecithin substrate (e.g., DOPC) in the assay buffer.
 - Prepare a stock solution of **Lrat-IN-1** in DMSO and create a serial dilution to test a range of concentrations.

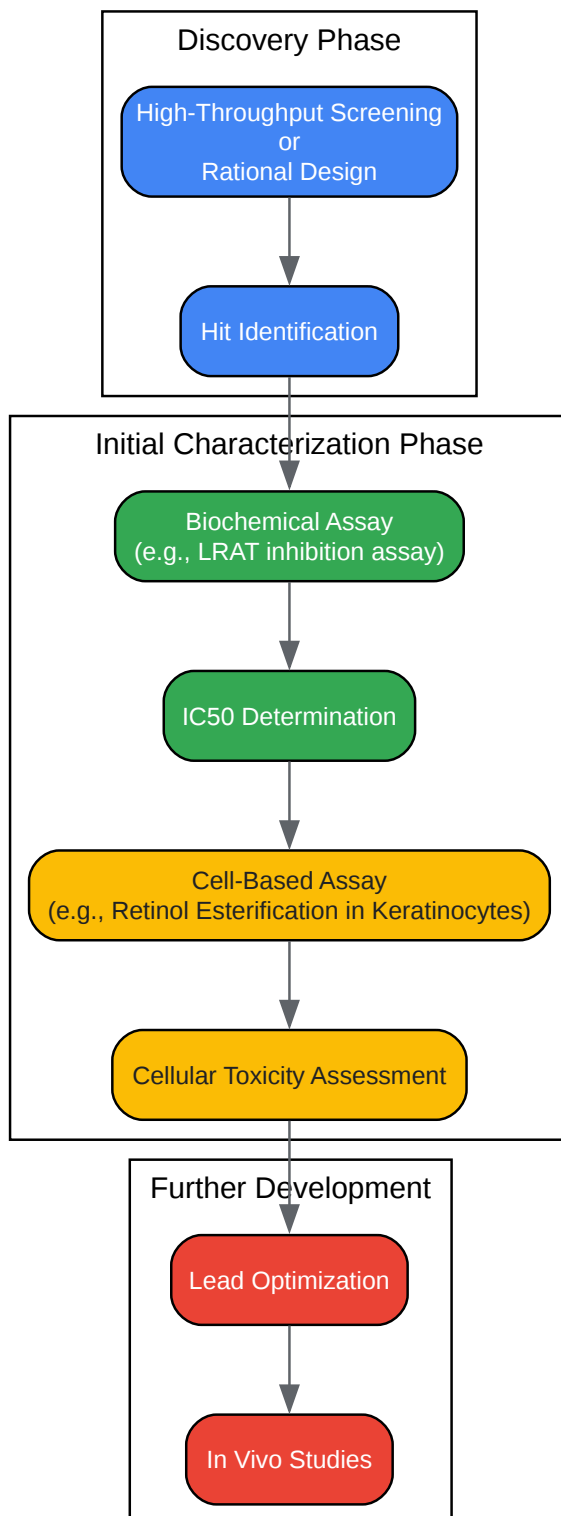
- Dilute the purified LRAT enzyme to the desired concentration in assay buffer containing BSA.
- Enzyme Reaction:
 - In a microcentrifuge tube, combine the assay buffer, retinol solution, and lecithin liposomes.
 - Add the **Lrat-IN-1** solution at various concentrations (or DMSO for the control).
 - Pre-incubate the mixture at 37°C for 10 minutes.
 - Initiate the reaction by adding the diluted LRAT enzyme solution.
 - Incubate the reaction mixture at 37°C for a specified time (e.g., 30-60 minutes).
- Reaction Termination and Extraction:
 - Stop the reaction by adding an equal volume of ethanol.
 - Extract the retinoids by adding a known volume of hexane, vortexing vigorously, and centrifuging to separate the phases.
 - Carefully collect the upper hexane layer containing the retinyl esters and unreacted retinol.
- Analysis by HPLC:
 - Evaporate the hexane extract to dryness under a stream of nitrogen.
 - Reconstitute the residue in a small volume of the HPLC mobile phase.
 - Inject the sample into the HPLC system.
 - Separate the retinoids using a suitable column (e.g., a C18 column) and a mobile phase (e.g., a gradient of acetonitrile and water).
 - Detect the separated retinyl ester and retinol peaks using a UV detector at an appropriate wavelength (e.g., 325 nm).

- Data Analysis:
 - Quantify the amount of retinyl ester formed by integrating the area under the corresponding peak in the chromatogram.
 - Calculate the percentage of LRAT inhibition for each concentration of **Lrat-IN-1** compared to the DMSO control.
 - Plot the percentage of inhibition against the logarithm of the inhibitor concentration and fit the data to a dose-response curve to determine the IC₅₀ value.

Experimental Workflow

The following diagram outlines a typical workflow for the discovery and initial characterization of an enzyme inhibitor like **Lrat-IN-1**.

Enzyme Inhibitor Discovery and Characterization Workflow

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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